

Essential Safety and Logistical Information for Handling 5-Aminonicotinic Acid

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Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **5-Aminonicotinic acid**.

Chemical Identifier:

- Name: **5-Aminonicotinic acid**
- CAS Number: 24242-19-1
- Molecular Formula: C₆H₆N₂O₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 138.12 g/mol [\[1\]](#)

Hazard Identification and Classification

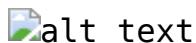
5-Aminonicotinic acid is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[\[3\]](#)

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

Source: PubChem, Fisher Scientific[\[1\]](#)[\[4\]](#)

Hazard Pictograms:



Signal Word: Warning[\[1\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn.[\[6\]](#) The following table outlines the recommended PPE for handling **5-Aminonicotinic acid**.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves (nitrile or neoprene are preferred) and clothing to prevent skin exposure. A lab coat or disposable gown is required.[4][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust.[4]
- Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[4][5]
- Wash hands and any exposed skin thoroughly after handling.[4][5]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Store in a well-ventilated place.[4]
- Keep the container tightly closed.[4][5]
- Store in a cool, dry place, protected from light and moisture.[7]

- Store locked up.[4]

First-Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[4]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[4]

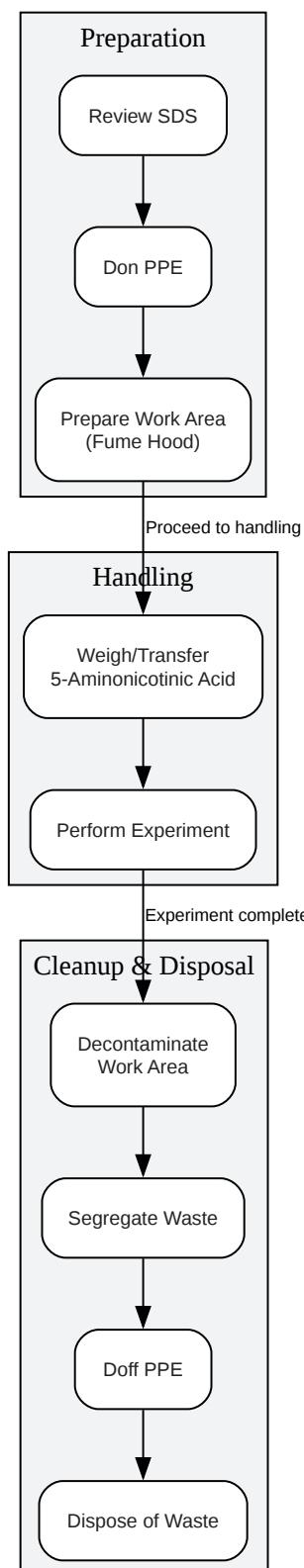
Disposal Plan

Contaminated materials and the chemical itself must be disposed of according to local, state, and federal regulations.

- Chemical Disposal: Dispose of contents/container to an approved waste disposal plant.[4][5] Do not let this chemical enter the environment.[4]
- Contaminated PPE: Take off contaminated clothing and wash it before reuse.[5] Disposable PPE should be placed in a sealed bag and disposed of as chemical waste.

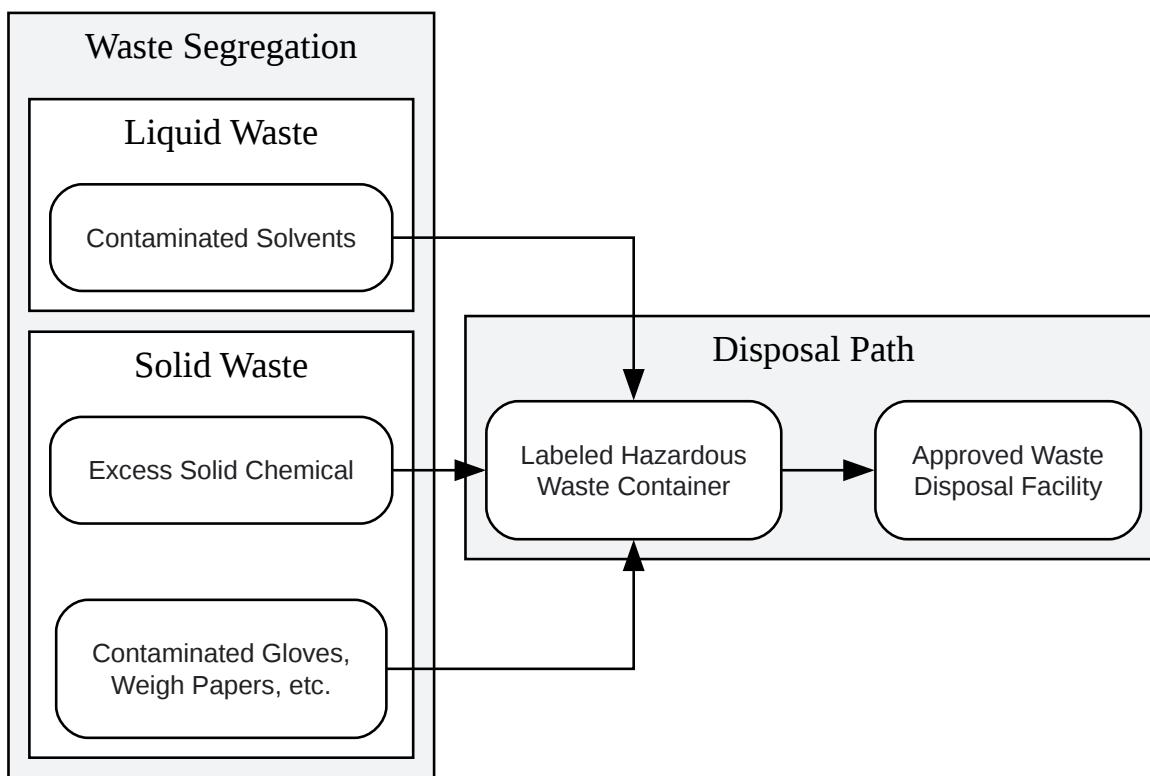
Operational Workflow

The following diagrams illustrate the procedural steps for handling and disposing of **5-Aminonicotinic acid**.



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Caption: High-level workflow for handling **5-Aminonicotinic acid**.



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Caption: Waste segregation and disposal plan.

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